

Mesopram safety profile comparison

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Mesopram

CAS No.: 189940-24-7

Cat. No.: S525067

Get Quote

Mesopram Among PDE4 Inhibitors

The following table summarizes the available information on **Mesopram** and other PDE4 inhibitors. Approved drugs have extensive human safety data, while research compounds like **Mesopram** have more limited profiles.

Compound Name	Status	Key Efficacy Findings (Model)	Reported Adverse Effects & Safety Notes	Quantitative Data (in models)
Mesopram	Research compound	Reduces ethanol intake in mice [1]. Efficacy in EAE and murine colitis models [2].	Well-tolerated in mice at effective doses; no specific AEs reported [1].	Orally active; 5 mg/kg (p.o.) reduced ethanol intake [1].
Roflumilast	Approved (COPD, asthma)	Reduces airway inflammation [3].	Nausea, emesis, diarrhea; "low overall frequency" but can lead to drug discontinuation [3].	N/A (from provided search results)
Apremilast	Approved (psoriatic arthritis)	N/A (from provided search results)	N/A (from provided search results)	N/A (from provided search results)

Compound Name	Status	Key Efficacy Findings (Model)	Reported Adverse Effects & Safety Notes	Quantitative Data (in models)
Crisaborole	Approved (atopic dermatitis)	N/A (from provided search results)	N/A (from provided search results)	N/A (from provided search results)
Rolipram	Prototypic (not approved)	Reduces ethanol intake, neuroinflammation; antidepressant effects in models [3] [1].	High rates of nausea and vomiting in clinical trials [3].	1-5 mg/kg (p.o.) reduced ethanol intake in mice [1].

Experimental Data on Mesopram

The primary available data on **Mesopram**'s effects and safety comes from a study on alcohol consumption in mice [1].

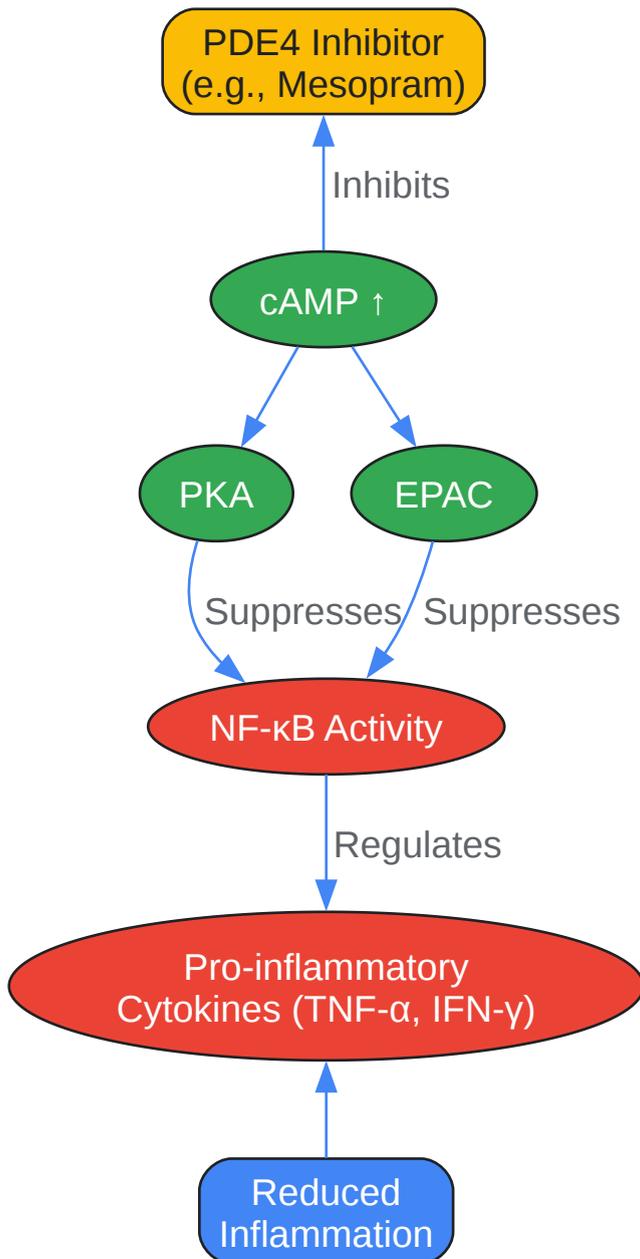
- **Experimental Protocol:** The study used male C57BL/6J mice. The **24-hour two-bottle choice test** and the **limited access "drinking in the dark" (DID) test** were used to measure voluntary ethanol intake and preference against water. **Mesopram** was administered orally (5 mg/kg) 30-60 minutes before the drinking sessions [1].
- **Key Findings:** In the 24-hour test, **Mesopram** produced a **long-lasting reduction of ethanol intake and preference**, distinguishing it from other PDE4 inhibitors whose effects diminished after the first 6 hours. In the 3-hour limited access test, it reduced ethanol consumption and total fluid intake without altering the preference for ethanol [1].
- **Safety/Tolerance Observations:** Within the context of this study, **Mesopram** was reported to be well-tolerated by the mice at the effective dose of 5 mg/kg. The study did not document specific adverse effects (such as emesis or weight loss) for **Mesopram** at this dosage [1].

The Mechanism of PDE4 Inhibition

PDE4 inhibitors work by increasing intracellular levels of cyclic adenosine monophosphate (cAMP), a key second messenger. Elevated cAMP activates Protein Kinase A (PKA) and EPAC, which in turn suppress the activity of pro-inflammatory transcription factors like NF- κ B, leading to reduced synthesis of cytokines such

as TNF- α and IFN- γ [3]. This mechanism underpins the therapeutic potential and some of the class-wide side effects of these compounds.

The diagram below illustrates this core anti-inflammatory signaling pathway.



[Click to download full resolution via product page](#)

A proposed mechanism for **Mesopram**'s effect on alcohol consumption involves the reduction of pro-inflammatory signaling in the brain's reward circuitry. PDE4 inhibition by **Mesopram** increases cAMP, which can suppress the production of inflammatory mediators. This reduction in neuroinflammation may

lead to normalized dopamine neuron firing in the Ventral Tegmental Area (VTA), thereby decreasing the motivation to consume alcohol [1].



Click to download full resolution via product page

Interpretation and Future Directions

The available data suggests **Mesopram** is a specific PDE4 inhibitor with a distinct preclinical profile. Its long-lasting effect on ethanol consumption and reported good tolerability in mice make it a candidate for further investigation, particularly for central nervous system (CNS) disorders [1] [2].

- **Current Gaps:** The most significant gap is the lack of published data from human clinical trials. Key safety information—such as whether **Mesopram** causes the nausea and emesis common to its class (like roflumilast and rolipram [3])—is unknown. Comprehensive data on its pharmacokinetics, organ toxicity, and interactions with other drugs is also not available in the searched literature.
- **Research Pathway:** For **Mesopram** to progress toward clinical application, a standard sequence of investigations is required. This would proceed from further preclinical safety pharmacology and toxicology studies to Phase I trials in humans (assessing safety and tolerability in healthy volunteers), and then to Phase II/III trials in specific patient populations.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Inhibition of phosphodiesterase 4 reduces ethanol intake and ... [pmc.ncbi.nlm.nih.gov]
2. Mesopram | Phosphodiesterase Inhibitors [rndsystems.com]
3. Phosphodiesterase-4 Inhibitors for the Treatment of ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Mesopram safety profile comparison]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b525067#mesopram-safety-profile-comparison>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com